

A Guide to the Fundamental Principles of Platinum-Rhodium Thermocouple Operation

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Compound of Interest

Compound Name: *Platinum rhodium*

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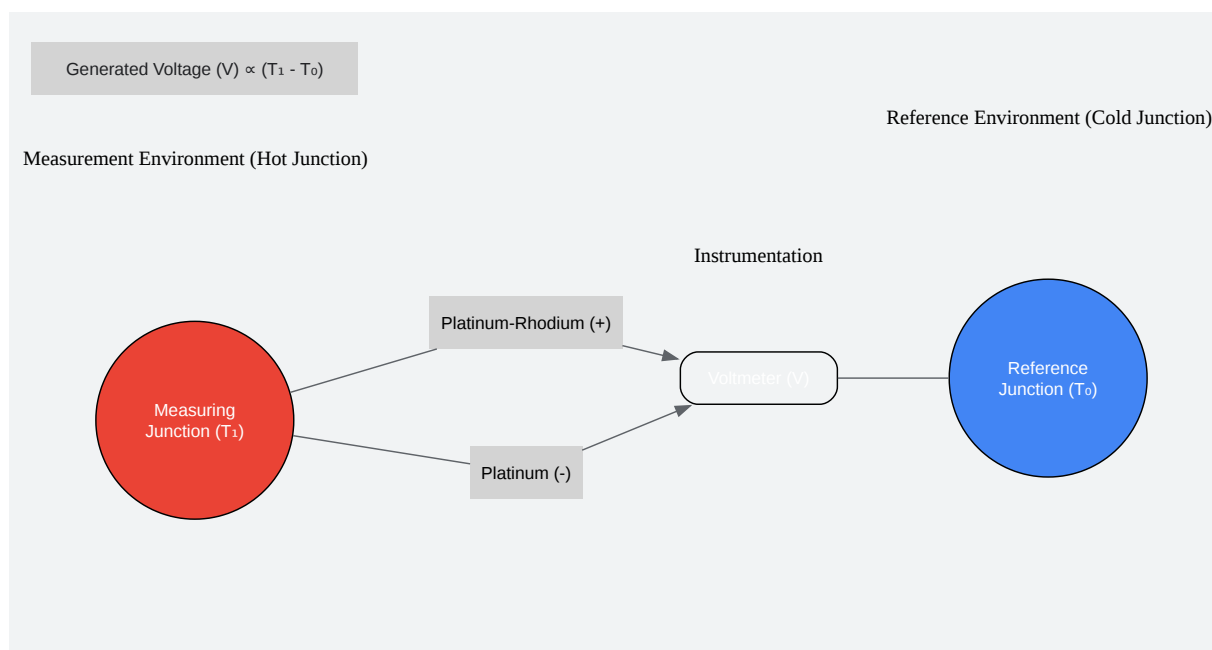
This technical guide provides an in-depth exploration of the core principles governing the operation of platinum-rhodium thermocouples. It details the underlying physics, characterizes the various types, presents quantitative operational data, and outlines rigorous experimental protocols for their calibration, ensuring the highest level of accuracy for scientific research and development.

The Seebeck Effect: The Foundation of Thermocouple Operation

The operation of all thermocouples is based on the Seebeck effect, a thermoelectric phenomenon discovered by Thomas Johann Seebeck in 1821. The effect describes how a temperature difference between two dissimilar electrical conductors or semiconductors produces a voltage difference between the two substances.

A platinum-rhodium thermocouple is composed of two wires made of different materials: one leg is pure platinum, and the other is an alloy of platinum and rhodium.^[1] These wires are joined at one end, known as the measuring or "hot" junction. The other end, the reference or "cold" junction, is kept at a known, constant temperature.^[2] When the measuring junction is exposed to a different temperature than the reference junction, a continuous electric current is generated and flows through the circuit.^[3] This results in a small voltage, or thermoelectric electromotive force (EMF), which can be measured.^[2] This generated EMF is directly

proportional to the temperature difference between the two junctions.[2] The magnitude of this voltage is dependent on the specific materials used and the temperature gradient.[3]



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Caption: The Seebeck effect in a Pt-Rh thermocouple.

Types of Platinum-Rhodium Thermocouples

Platinum-rhodium thermocouples are categorized into three main internationally recognized types: S, R, and B. These "noble metal" thermocouples are known for their high accuracy, stability, and suitability for high-temperature measurements in oxidizing or inert atmospheres.[1]
[4]

Feature	Type S (Pt-10%Rh/Pt)	Type R (Pt-13%Rh/Pt)	Type B (Pt-30%Rh/Pt-6%Rh)
Positive Leg (Composition)	90% Platinum, 10% Rhodium	87% Platinum, 13% Rhodium	70% Platinum, 30% Rhodium
Negative Leg (Composition)	100% Pure Platinum	100% Pure Platinum	94% Platinum, 6% Rhodium
Continuous Temp. Range	0 to 1450°C	0 to 1450°C	~600 to 1700°C[5]
Max Short-Term Temp.	1600°C[1]	1600°C[1]	1800°C[1]
Key Characteristics	High stability, highest accuracy in the series, designated as the standard for the International Temperature Scale of 1990 (ITS-90) between 630°C and 1064°C.[1]	Slightly higher output and improved stability over Type S.[5]	Excellent stability at very high temperatures; produces a very small EMF at low temperatures, making it unsuitable for measurements below ~600°C.[5]
Primary Applications	Laboratory standard, precision industrial measurements, calibration.[5]	High-temperature industrial process control.[5]	Ultra-high temperature applications such as steel smelting, glass production, and high-temperature furnaces. [5]

Quantitative Data: Voltage-Temperature Relationship

The relationship between the temperature at the measuring junction and the output EMF is non-linear. Standardized reference tables, based on the International Temperature Scale of 1990 (ITS-90), provide the definitive thermoelectric voltage for each thermocouple type with a reference junction at 0°C.[2][6]

Table 3.1: Type S Thermocouple - Thermoelectric Voltage (mV) vs. Temperature (°C)[5][7]

Temp (°C)	0	100	200	400	600	800	1000	1200	1400
EMF (mV)	0.000	0.646	1.441	3.259	5.239	7.345	9.587	11.951	14.393

Table 3.2: Type R Thermocouple - Thermoelectric Voltage (mV) vs. Temperature (°C)[8][9]

Temp (°C)	0	100	200	400	600	800	1000	1200	1400
EMF (mV)	0.000	0.647	1.469	3.408	5.583	7.950	10.506	13.197	15.977

Table 3.3: Type B Thermocouple - Thermoelectric Voltage (mV) vs. Temperature (°C)[10][11]

Temp (°C)	600	700	800	900	1000	1200	1400	1600	1700
EMF (mV)	1.917	2.739	3.693	4.751	5.888	8.326	10.961	13.586	14.887

Experimental Protocols: High-Accuracy Calibration

For applications demanding high precision, thermocouples must be calibrated against known standards. The most accurate method is fixed-point calibration, which utilizes the well-defined and reproducible phase transition temperatures of pure metals as specified by ITS-90.[12][13]

Detailed Methodology: Fixed-Point Calibration

This protocol describes the calibration of a platinum-rhodium thermocouple using a metal freezing-point cell (e.g., Zinc at 419.527°C, Aluminum at 660.323°C, or Silver at 961.78°C).[14]

Apparatus:

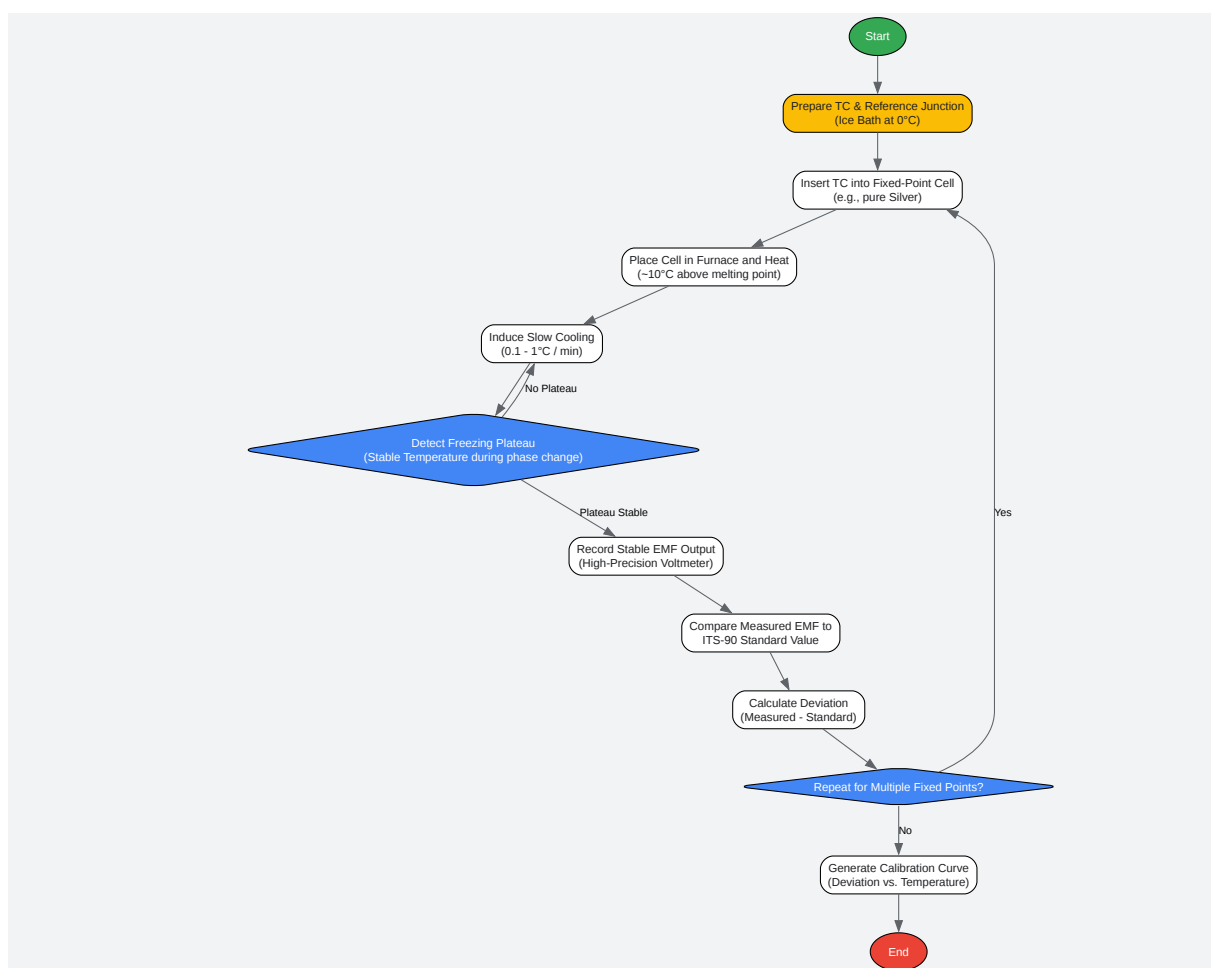
- High-temperature calibration furnace with a uniform temperature zone.
- Sealed fixed-point cell containing a high-purity ($\geq 99.999\%$) metal.[\[14\]](#)
- High-precision digital voltmeter or nanovoltmeter.
- Isothermal block or ice bath for the reference junction (to maintain 0°C).[\[15\]](#)
- The thermocouple to be calibrated.
- Protective alumina sheathing.

Procedure:

- Preparation: Insert the thermocouple into a protective sheath and place it inside the crucible well of the fixed-point cell. Ensure the reference junction is placed in the ice bath and has thermally stabilized.[\[15\]](#)
- Heating: Place the entire cell assembly into the calibration furnace. Heat the furnace to a temperature approximately 5°C to 10°C above the melting point of the metal.
- Melting Plateau: Monitor the thermocouple's EMF output. As the metal melts, the temperature (and thus the EMF) will hold steady, creating a "melting plateau." This confirms the furnace is operating correctly and the metal is fully molten.
- Initiating the Freeze: Slowly cool the furnace (typically at a rate of 0.1°C to 1°C per minute). The temperature will drop until it is slightly below the freezing point (supercooling), followed by a rapid rise back to the freezing point as crystallization begins (recalescence).[\[14\]](#)
- Freezing Plateau: The temperature will remain highly stable during the phase transition from liquid to solid. This stable period is the "freezing plateau."[\[12\]](#)
- Data Acquisition: During the freezing plateau, record the stable EMF output from the thermocouple using the high-precision voltmeter. Multiple readings should be taken to ensure stability and calculate an average value.
- Comparison and Deviation: Compare the measured average EMF with the standard EMF value for that specific fixed-point temperature from the ITS-90 reference tables.[\[12\]](#) The

difference between these values represents the thermocouple's deviation at that temperature.

- Calibration Curve: Repeat this process at several different fixed points (e.g., Zinc, Aluminum, Silver) to generate a deviation curve across the thermocouple's operating range. This curve can then be used to apply corrections to future measurements.



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Caption: Experimental workflow for fixed-point calibration.

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References

- 1. thermometricscorp.com [thermometricscorp.com]
- 2. rfwireless-world.com [rfwireless-world.com]
- 3. sensortecinc.com [sensortecinc.com]
- 4. researchgate.net [researchgate.net]
- 5. sl-coep.vlabs.ac.in [sl-coep.vlabs.ac.in]
- 6. PDR: NIST ITS-90 Thermocouple Database - SRD 60 [data.nist.gov]
- 7. rayselectro.com [rayselectro.com]
- 8. rayselectro.com [rayselectro.com]
- 9. status.co.uk [status.co.uk]
- 10. sl-coep.vlabs.ac.in [sl-coep.vlabs.ac.in]
- 11. sea.omega.com [sea.omega.com]
- 12. How to Calibrate Thermocouples? Common Techniques [dwyeromega.com]
- 13. Common Methods to Calibrate Thermocouples - UKAS Accredited Thermocouple Calibration from TC [tc.co.uk]
- 14. researchgate.net [researchgate.net]
- 15. scribd.com [scribd.com]
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